

1,7-Dioxa-4,10-dithiacyclododecane molecular weight and formula

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Compound of Interest

Compound Name: 1,7-Dioxa-4,10-dithiacyclododecane

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An In-Depth Technical Guide to 1,7-Dioxa-4,10-dithiacyclododecane

This technical guide provides essential information regarding the chemical compound **1,7-Dioxa-4,10-dithiacyclododecane**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Data

1,7-Dioxa-4,10-dithiacyclododecane is a heterocyclic compound with a 12-membered ring containing two oxygen atoms and two sulfur atoms. The nomenclature specifies the positions of these heteroatoms within the cyclododecane framework.

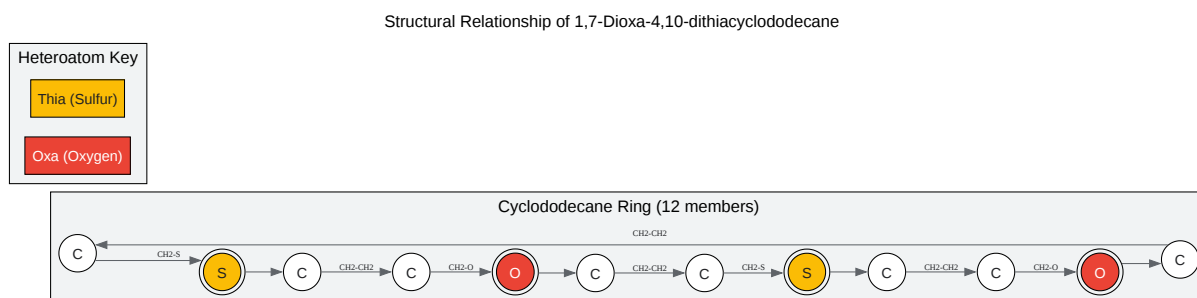
Quantitative Molecular Data

The fundamental molecular properties of **1,7-Dioxa-4,10-dithiacyclododecane** are summarized in the table below. This data is critical for analytical studies, reaction stoichiometry, and material characterization.

Property	Value
Molecular Formula	C ₈ H ₁₆ O ₂ S ₂ [1][2]
Molecular Weight	208.341 g/mol [1]
CAS Registry Number	294-95-1[1][2]

Structural Information

The structural arrangement of **1,7-Dioxa-4,10-dithiacyclododecane** is key to its chemical behavior and potential applications. The name itself provides a logical map of the heteroatom placement within the carbon-based ring structure.



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References

- 1. 1,7-Dioxa-4,10-dithiacyclododecane [webbook.nist.gov]
- 2. 1,7-Dioxa-4,10-dithiacyclododecane (CAS 294-95-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
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